

Personal protective equipment for handling 2-Amino-4-chloro-6-methylpyrimidine

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Compound of Interest

Compound Name: 2-Amino-4-chloro-6-methylpyrimidine

Cat. No.: B145687

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Essential Safety and Logistics for 2-Amino-4-chloro-6-methylpyrimidine

This guide provides crucial safety and logistical information for handling **2-Amino-4-chloro-6-methylpyrimidine**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is vital for ensuring personal safety and regulatory compliance.

Chemical Identifier:

- Name: **2-Amino-4-chloro-6-methylpyrimidine**
- CAS Number: 5600-21-5^[1]

Hazard Summary: **2-Amino-4-chloro-6-methylpyrimidine** is classified as a hazardous chemical.^[1] It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2][3]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Amino-4-chloro-6-methylpyrimidine** to prevent exposure.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Tightly fitting safety goggles or safety glasses with side-shields.[3][4] A face shield may be required for splash-prone activities.[5]
Hand Protection	Chemical-resistant Gloves	Nitrile rubber gloves are a suitable option.[6] Gloves must be inspected before use and disposed of properly after handling the chemical.[3]
Body Protection	Protective Clothing	A lab coat is required at a minimum.[4] For scenarios with a higher risk of exposure, a complete chemical-resistant suit may be necessary.[3]
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if irritation is experienced.[7][8][9]

Quantitative Data Summary

Parameter	Value	Source
Melting Point	183-186 °C	[10]
Occupational Exposure Limits (OELs)	Not established by region-specific regulatory bodies.	[1]

Operational Plan: Handling Procedures

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[8\]](#)

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure all required PPE is correctly worn. Inspect gloves for any signs of damage.
- Weighing and Transfer:
 - Handle as a solid to minimize dust generation.[\[8\]](#)
 - If weighing, do so in a ventilated enclosure or fume hood.
 - Use appropriate tools (e.g., spatula) for transfers to avoid direct contact.
- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[\[1\]](#)[\[8\]](#)
 - Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[\[1\]](#)
 - Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)
 - Ingestion: Do NOT induce vomiting. Clean mouth with water and get medical attention.[\[1\]](#)[\[8\]](#)
- After Handling:
 - Thoroughly wash hands and any exposed skin after handling.[\[1\]](#)[\[2\]](#)
 - Decontaminate the work area.

Disposal Plan

Waste Collection:

- Collect waste **2-Amino-4-chloro-6-methylpyrimidine** and any contaminated materials (e.g., gloves, weighing paper) in a designated, suitable, and properly labeled container.[\[1\]](#)[\[7\]](#)
- Keep the waste container tightly closed.[\[1\]](#)[\[7\]](#)

Storage of Waste:

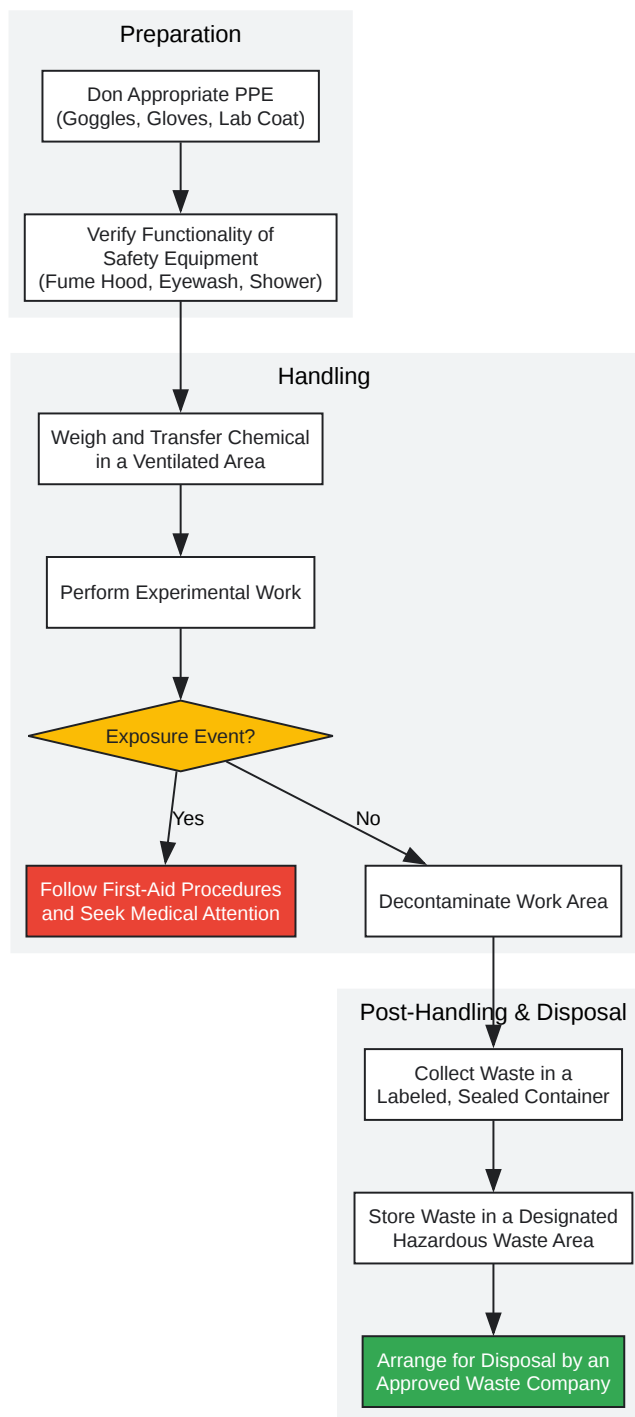
- Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste.[\[6\]](#)[\[7\]](#)
- Ensure the storage area is away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Final Disposal:

- Disposal of this chemical and its container must be done through an approved waste disposal plant.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Do not allow the chemical to enter the environment.[\[1\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[6\]](#)

Workflow for Handling and Disposal

Workflow for Handling and Disposal of 2-Amino-4-chloro-6-methylpyrimidine

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Caption: Workflow for the safe handling and disposal of **2-Amino-4-chloro-6-methylpyrimidine**.

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